

# An In-Depth Technical Guide to 2-Bromophenethylamine: Structure, Synthesis, and Characterization

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## Compound of Interest

Compound Name: 2-Bromophenethylamine

Cat. No.: B104595

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**Executive Summary:** **2-Bromophenethylamine**, a halogenated derivative of phenethylamine, serves as a crucial chemical intermediate in the synthesis of more complex molecules, including pharmaceutical agents and research chemicals. This guide provides a comprehensive technical overview of its molecular structure, physicochemical properties, a validated synthetic route, and detailed analytical characterization protocols. Designed for researchers, chemists, and drug development professionals, this document synthesizes core chemical principles with practical, field-proven insights to ensure a thorough understanding of this compound for laboratory applications.

## Molecular Identity and Physicochemical Properties

**2-Bromophenethylamine** is a primary amine featuring a bromine atom at the ortho (2-position) of the phenyl ring. This specific substitution pattern dictates its reactivity and spectral characteristics.

## Chemical Structure and Formula

The fundamental structure consists of a phenylethylamine core with a bromine substituent.

Caption: Molecular Structure of **2-Bromophenethylamine**.

## Chemical Identifiers

Precise identification is critical for regulatory compliance and scientific accuracy. The key identifiers for this compound are summarized below.

Identifier	Value	Source(s)
IUPAC Name	2-(2-bromophenyl)ethanamine	[1][2]
CAS Number	65185-58-2	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	[1][2]
Molecular Weight	200.08 g/mol	[1][3]
InChI Key	ITRNQMJXZUWZQL-UHFFFAOYSA-N	[1][2]
Synonyms	2-(2-Bromophenyl)ethylamine, o-Bromophenethylamine	[2]

## Physicochemical Properties

These properties are essential for designing experimental conditions, including reaction solvent selection, purification methods, and safe storage.

Property	Value	Source(s)
Appearance	Colorless to yellow liquid; may darken in storage	
Boiling Point	253 °C (lit.)	[3]
Density	1.396 g/mL at 25 °C (lit.)	[3]
Refractive Index (n <sub>20/D</sub> )	1.5770 (lit.)	[3]

## Synthesis of 2-Bromophenethylamine

### Rationale for Synthetic Route Selection

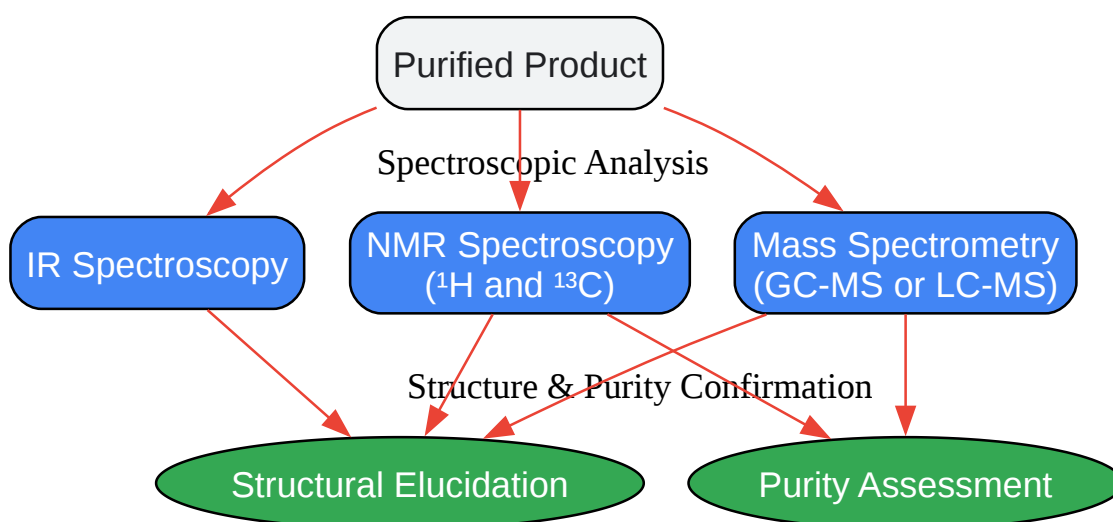
The synthesis of **2-bromophenethylamine** is most reliably achieved via the reduction of the corresponding nitrile, 2-bromophenylacetonitrile. This precursor is commercially available. The

conversion of a nitrile to a primary amine is a fundamental transformation in organic synthesis. Two primary methods are considered:

- **Catalytic Hydrogenation:** This "green" method uses hydrogen gas and a metal catalyst (e.g., Raney Nickel, Palladium on Carbon) and is often preferred for industrial scale-up due to atom economy and milder conditions.<sup>[4][5][6]</sup> However, it can require specialized high-pressure equipment.
- **Chemical Reduction with Metal Hydrides:** Reagents like Lithium Aluminum Hydride ( $\text{LiAlH}_4$ ) are powerful and highly effective for this transformation on a laboratory scale. The reaction is typically fast and high-yielding, though it requires careful handling of the pyrophoric reagent and a meticulous aqueous work-up.

For this guide, we will detail the  $\text{LiAlH}_4$  route due to its common use in research and academic laboratories.

## Proposed Synthesis Workflow



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## References

- 1. 2-Bromophenethylamine | C<sub>8</sub>H<sub>10</sub>BrN | CID 2734091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromophenethylamine, 99% | Fisher Scientific [fishersci.ca]
- 3. 2-Bromophenethylamine 97 65185-58-2 [sigmaaldrich.com]
- 4. Hydrogenation of nitriles to primary amines over a highly dispersed Ni/SiC catalyst without ammonia addition - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. Recent advances in selective catalytic hydrogenation of nitriles to primary amines | CoLab [colab.ws]
- 6. pp.bme.hu [pp.bme.hu]
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